

CAS number and molecular weight of 2,3-Dioxoindoline-5-carboxylic acid

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Compound of Interest

Compound Name: 2,3-Dioxoindoline-5-carboxylic acid

Cat. No.: B086280

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In-Depth Technical Guide: 2,3-Dioxoindoline-5-carboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,3-Dioxoindoline-5-carboxylic acid**, a molecule of interest in medicinal chemistry and drug discovery. This document details its chemical properties, synthesis, and known biological activities, presenting data in a structured format for ease of reference and comparison.

Core Compound Properties

Property	Value	Reference
CAS Number	25128-32-9	[1]
Molecular Weight	191.14 g/mol	[1]
Molecular Formula	C ₉ H ₅ NO ₄	[1]
Synonyms	5-Carboxyisatin, 2,3-Dioxo-2,3-dihydro-1H-indole-5-carboxylic acid	[1]

Synthesis

The synthesis of 2,3-dioxoindoline derivatives, such as **2,3-Dioxoindoline-5-carboxylic acid**, can be achieved through the Sandmeyer process.^[2] This general method involves the reaction of an appropriate aromatic amine with chloral hydrate and hydroxylamine to form an isonitrosoacetanilide intermediate. Subsequent cyclization in the presence of a strong acid yields the desired 2,3-dioxoindoline core structure.^[2]

General Experimental Protocol: Sandmeyer Synthesis of 2,3-Dioxoindoline Derivatives^[2]

Step 1: Synthesis of Isonitrosoacetanilides

- In a 5-liter round-bottom flask, dissolve chloral hydrate (0.54 mol) in 1200 mL of water.
- Add crystallized sodium sulfate (1300 g) to the solution.
- Add a solution of the appropriate aromatic amine (in this case, 4-aminobenzoic acid for the synthesis of the title compound) in 300 mL of water containing concentrated hydrochloric acid (0.52 mol).
- Finally, add a solution of hydroxylamine hydrochloride (1.58 mol) in 500 mL of water.
- Heat the mixture vigorously to boiling, which should occur in approximately 45 minutes.
- Continue vigorous boiling for 1 to 2 minutes to complete the reaction. The crystals of the isonitrosoacetanilide intermediate will begin to separate during heating.
- Cool the reaction mixture under running water to solidify the product.
- Filter the solid under suction, air dry, and purify by recrystallization from a suitable solvent.

Step 2: Cyclization to 2,3-Dioxoindoline

A detailed protocol for the cyclization of the specific isonitrosoacetanilide of 4-aminobenzoic acid to yield **2,3-Dioxoindoline-5-carboxylic acid** is not readily available in the searched literature. However, this step generally involves heating the isonitrosoacetanilide intermediate in a strong acid, such as sulfuric acid.

Biological Activity

While specific quantitative biological data for **2,3-Dioxoindoline-5-carboxylic acid** is limited in the public domain, the isatin (1H-indole-2,3-dione) scaffold is a well-established privileged structure in medicinal chemistry, known for a broad spectrum of biological activities.^[3]

Antiviral Potential

Derivatives of 2,3-dioxoindoline have shown promise as antiviral agents.^[3] Notably, **2,3-Dioxoindoline-5-carboxylic acid** has been identified as having a potential role as an antiviral agent.^[1] However, specific inhibitory concentrations (e.g., IC₅₀ or EC₅₀ values) against specific coronaviruses have not been detailed in the available literature. Research on other indole derivatives has demonstrated antiviral activity against a range of viruses, including SARS-CoV-2, influenza, and HIV, often by inhibiting key viral enzymes or processes.^{[3][4][5]}

Enzyme Inhibition

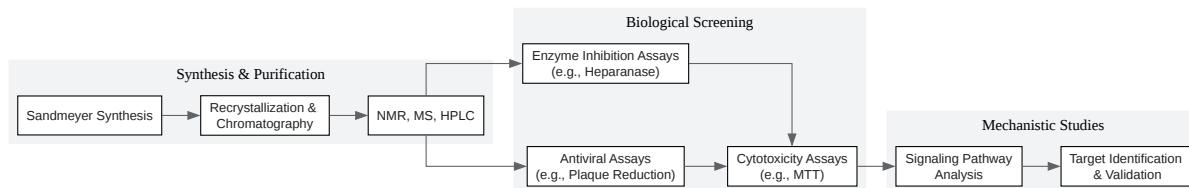
The isatin core is a common feature in various enzyme inhibitors.^[6] While direct inhibitory data for **2,3-Dioxoindoline-5-carboxylic acid** is not available, related structures, such as 2,3-dihydro-1,3-dioxo-1H-isoindole-5-carboxylic acid derivatives, have been identified as potent inhibitors of heparanase, an enzyme involved in cancer metastasis and inflammation.^[4]

Signaling Pathways and Mechanisms of Action

Detailed studies on the specific signaling pathways modulated by **2,3-Dioxoindoline-5-carboxylic acid** are not yet available. The broad biological activities of isatin derivatives suggest potential interactions with multiple cellular targets and pathways. For instance, some indole derivatives have been shown to influence pathways related to cell proliferation, apoptosis, and inflammation.^[7] Further research is required to elucidate the precise mechanism of action for this specific compound.

Experimental Workflows and Logical Relationships

To facilitate further research and development of **2,3-Dioxoindoline-5-carboxylic acid** and its analogs, a logical workflow for screening and characterization is proposed.



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